

N,N'-Bis(benzyloxycarbonyl)guanidine: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N*-Cbz-guanidine

Cat. No.: B2422506

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This technical guide provides an in-depth overview of N,N'-Bis(benzyloxycarbonyl)guanidine, a key reagent in synthetic chemistry, particularly for the guanidinylation of amines. This document is intended for researchers, scientists, and professionals in drug development and medicinal chemistry, offering a centralized resource for its synonyms, chemical identifiers, properties, and applications.

Chemical Identity and Synonyms

N,N'-Bis(benzyloxycarbonyl)guanidine is a protected form of guanidine where two of the nitrogen atoms are capped with benzyloxycarbonyl (Cbz or Z) groups. This protection strategy enhances the compound's utility as a guanidinylation agent by moderating its reactivity and improving its handling characteristics. The systematic identification of this compound is crucial for accurate sourcing and application in experimental settings.

Identifier Type	Value
CAS Number	10065-79-9
Molecular Formula	C17H17N3O4
Molecular Weight	327.34 g/mol
IUPAC Name	dibenzyl (iminomethylene)bis(carbamate)
Synonyms	1,3-Bis(benzyloxycarbonyl)guanidine, Di-Cbz-guanidine
MDL Number	MFCD13180465
InChI	1S/C17H17N3O4/c18-15(19-16(21)23-11-13-7-3-1-4-8-13)20-17(22)24-12-14-9-5-2-6-10-14/h1-10H,11-12H2,(H3,18,19,20,21,22)
InChI Key	WUPOXNUSSFCSGV-UHFFFAOYSA-N
SMILES	<chem>O=C(NC(=N)NC(=O)OCc1ccccc1)OCc1ccccc1</chem>

Physicochemical Properties

The physical and chemical properties of N,N'-Bis(benzyloxycarbonyl)guanidine are essential for its proper storage, handling, and use in chemical reactions. While detailed experimental data from suppliers like Sigma-Aldrich is limited, some general properties can be inferred from available information.

Property	Value
Physical Form	Solid, typically a white powder
Purity	Typically >97%
Storage	Keep in a dark place, inert atmosphere, 2-8°C

Synthesis and Guanidinylation Reactions

N,N'-Bis(benzyloxycarbonyl)guanidine serves as a valuable reagent for the introduction of a protected guanidinyll group onto primary and secondary amines. This transformation is a key step in the synthesis of various biologically active molecules, including peptide and peptidomimetic analogs of arginine. The benzyloxycarbonyl protecting groups can be removed under specific conditions, typically catalytic hydrogenation, to unveil the free guanidinium group.

General Experimental Workflow

The following diagram illustrates a typical workflow for a guanidinylation reaction using N,N'-Bis(benzyloxycarbonyl)guanidine.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

